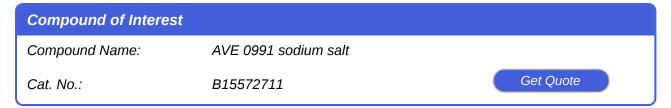


Application Notes and Protocols for AVE 0991 in Mouse Models of Hypertension

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These application notes provide a comprehensive guide for researchers utilizing AVE 0991, a nonpeptide agonist of the Angiotensin-(1-7) (Ang-(1-7)) receptor Mas, in mouse models of hypertension. This document outlines recommended dosages, detailed experimental protocols for hypertension induction and drug administration, and the underlying signaling pathways.

Data Presentation: Recommended Dosages of AVE 0991

The following table summarizes the recommended dosages of AVE 0991 used in various mouse models. The selection of a specific dosage and administration route will depend on the experimental design and the specific model of hypertension employed.



Mouse Strain	Hypertensio n Model	Dosage	Administrat ion Route	Vehicle	Reference
C57BL/6 & Swiss mice	Not specified (water diuresis study)	0.58 nmol/g body weight	Intraperitonea I (i.p.) injection	10 ⁻² mol/L KOH	[1][2]
Apolipoprotei n E knockout (ApoE ⁻ / ⁻) mice	Angiotensin II-induced abdominal aortic aneurysm	0.58 or 1.16 μmol/kg/day	Oral (mixed with diet)	Not specified	[3]
C57BL/6 mice	Dextran sulfate sodium (DSS)- induced colitis	1, 20, and 40 mg/kg	Intraperitonea I (i.p.) injection	Not specified	[4]
Obese Zucker rats (for reference)	Metabolic syndrome	0.5 mg/kg/day	Subcutaneou s (s.c.) via osmotic minipumps	30% solution of cyclodextrin	
Aged rats (for reference)	Postoperative neurocognitiv e recovery	0.9 mg/kg	Intranasal	10% Dimethyl sulfoxide (DMSO) in corn oil	[5]

Experimental ProtocolsInduction of Hypertension in Mice

Several models can be used to induce hypertension in mice. Below are protocols for two commonly used methods.

a) Angiotensin II (Ang II)-Induced Hypertension



This model is relevant for studying the renin-angiotensin system's role in hypertension.

Materials:

- Angiotensin II (human, synthetic)
- Sterile saline (0.9% NaCl) or sterile phosphate-buffered saline (PBS)
- Osmotic minipumps (e.g., Alzet)
- Anesthesia (e.g., isoflurane, ketamine/xylazine)
- Surgical tools for subcutaneous implantation

Procedure:

- Dissolve Angiotensin II in sterile saline to the desired concentration. A typical infusion rate to induce hypertension is 1.44 mg/kg/day.[3]
- Fill osmotic minipumps with the Ang II solution according to the manufacturer's instructions. The pump model should be chosen based on the desired infusion duration.
- Anesthetize the mouse using an approved protocol.
- Make a small subcutaneous incision on the back of the mouse, between the shoulder blades.
- Create a subcutaneous pocket using blunt dissection.
- Insert the filled osmotic minipump into the pocket.
- Close the incision with sutures or surgical staples.
- Allow the mice to recover on a warming pad. Monitor for signs of pain or distress.
- Hypertension typically develops within a few days of pump implantation. Blood pressure should be monitored regularly.
- b) Two-Kidney, One-Clip (2K1C) Goldblatt Model



This model mimics renovascular hypertension.

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- Silver clips with a defined internal diameter
- Anesthesia
- Surgical microscope or loupes
- Fine surgical instruments
- Procedure:
 - Anesthetize the mouse.
 - Place the mouse in a lateral position and make a flank incision to expose the left kidney.
 - Carefully dissect the renal artery from the surrounding tissue.
 - Place a silver clip of a specific internal diameter (e.g., 0.12 mm) around the renal artery to induce stenosis.
 - Suture the muscle and skin layers.
 - Allow the animal to recover. The contralateral kidney remains untouched.
 - Hypertension develops over several weeks.

Administration of AVE 0991

- a) Intraperitoneal (i.p.) Injection
- Vehicle Preparation:
 - \circ For aqueous solutions, AVE 0991 can be dissolved in a vehicle such as 10^{-2} mol/L KOH. [1]
- Procedure:



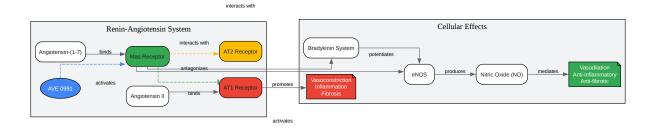
- Prepare the AVE 0991 solution at the desired concentration.
- Gently restrain the mouse.
- Inject the solution into the intraperitoneal cavity in the lower abdominal quadrant.
- b) Oral Administration (in diet)
- Procedure:
 - Calculate the total amount of AVE 0991 needed for the treatment period based on the desired daily dosage and the estimated food consumption of the mice.
 - Thoroughly mix the calculated amount of AVE 0991 with the powdered rodent chow.
 - Provide the medicated diet to the mice as their sole food source.[3]
- c) Subcutaneous (s.c.) Infusion via Osmotic Minipumps
- Vehicle Preparation:
 - AVE 0991 can be dissolved in a 30% solution of cyclodextrin for continuous delivery.
- Procedure:
 - Prepare the AVE 0991 solution in the appropriate vehicle.
 - Fill the osmotic minipumps with the solution.
 - Implant the minipumps subcutaneously as described in the Ang II-induced hypertension protocol.

Signaling Pathways and Experimental Workflow Signaling Pathway of AVE 0991 in Hypertension

AVE 0991 acts as an agonist for the Mas receptor, a key component of the protective arm of the renin-angiotensin system. Its binding to the Mas receptor initiates a signaling cascade that counteracts the hypertensive effects of Angiotensin II. This primarily involves the production of



nitric oxide (NO), a potent vasodilator. The signaling can also involve interactions with AT1 and AT2 receptors and the bradykinin system.[6]



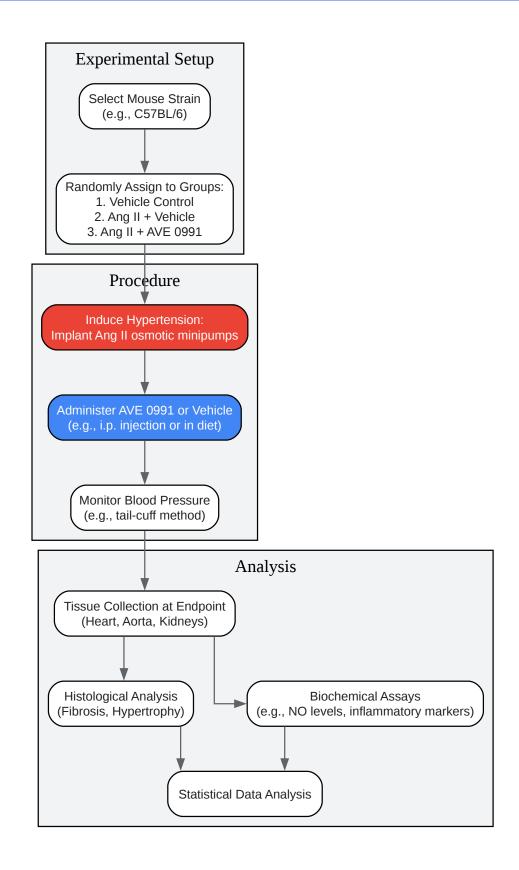
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Caption: Signaling pathway of AVE 0991 in hypertension.

Experimental Workflow for Studying AVE 0991 in Ang II-Induced Hypertension

The following diagram outlines a typical experimental workflow for evaluating the efficacy of AVE 0991 in a mouse model of Angiotensin II-induced hypertension.





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Caption: Experimental workflow for AVE 0991 studies.



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